

Cnidioside B methyl ester CAS number and molecular weight.

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Compound of Interest

Compound Name: *Cnidioside B methyl ester*

Cat. No.: *B599613*

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Cnidioside B Methyl Ester: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the currently available information on **Cnidioside B methyl ester**, a natural product of interest in phytochemical research. While comprehensive biological data and detailed experimental protocols remain limited in publicly accessible literature, this document consolidates the existing physiochemical properties to serve as a foundational resource.

Core Compound Identification

A crucial first step in any research endeavor is the accurate identification of the compound of interest. **Cnidioside B methyl ester** is identified by the following key parameters:

| Identifier | Value | Source(s) |
|-------------------|---|-----------------|
| CAS Number | 158500-59-5 | [1][2][3][4][5] |
| Molecular Formula | C ₁₉ H ₂₄ O ₁₀ | [1][3] |
| Molecular Weight | Approximately 412.39 g/mol | [1][3][5] |
| Synonyms | 6-(β-D-glucopyranosyloxy)-7-methoxy-5-benzofuranpropanoic acid, methyl ester; methyl 3-(7-methoxy-6-[[[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxy]-1-benzofuran-5-yl]propanoate | |

Biological Activity and Therapeutic Potential

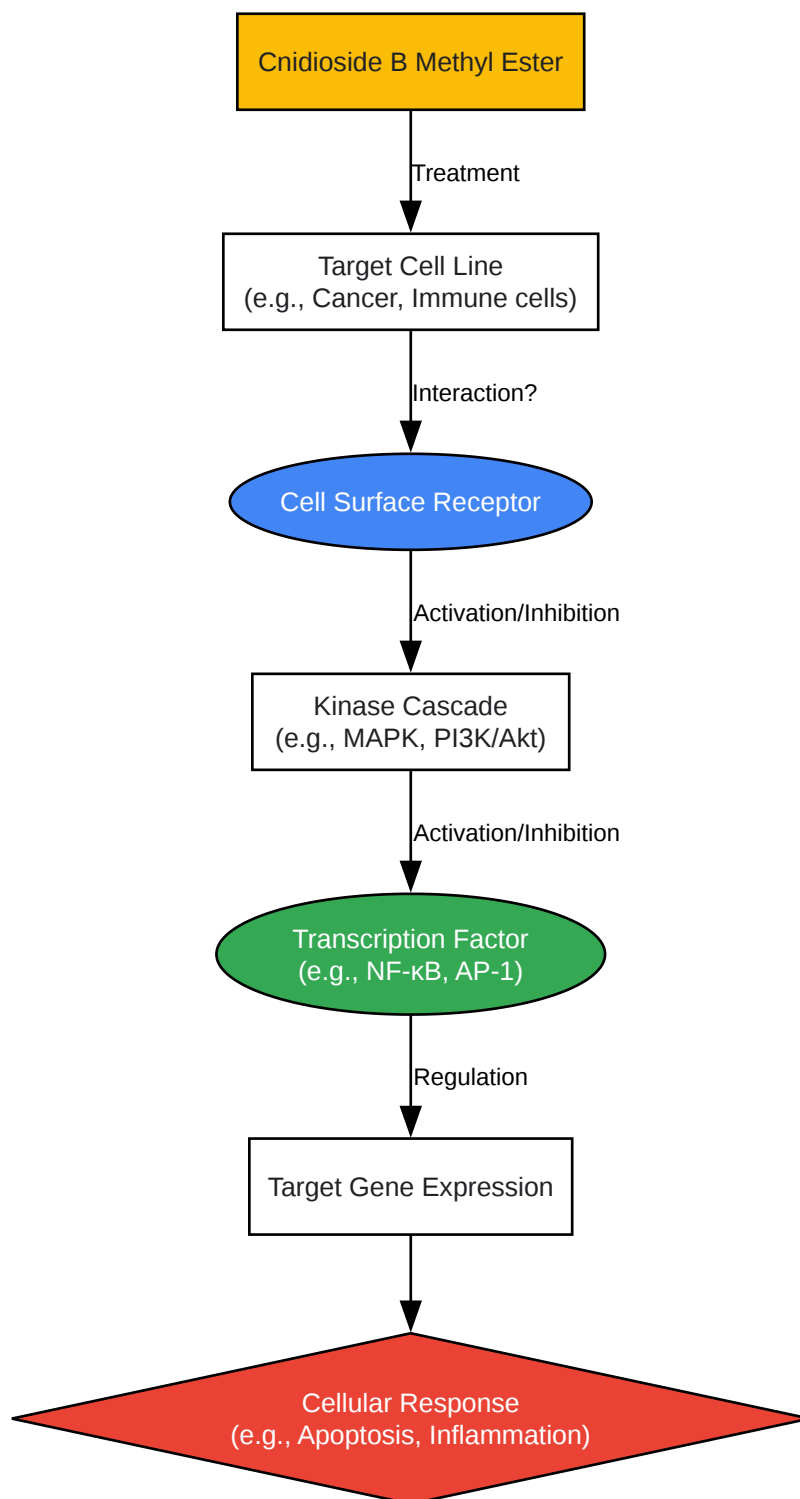
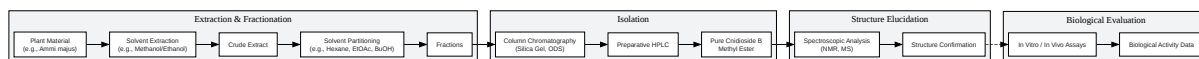
Currently, there is a significant gap in the scientific literature regarding the specific biological activities and signaling pathways of **Cnidioside B methyl ester**. While it is classified as a glucoside compound isolated from plants such as *Ammi majus* L., detailed studies elucidating its pharmacological effects, mechanism of action, and therapeutic potential are not readily available.[2]

Further research is required to explore potential activities, which might be inferred from related compounds or plant extracts, including but not limited to anti-inflammatory, antioxidant, or antimicrobial properties.

Experimental Protocols

Detailed experimental protocols for the isolation, synthesis, or biological evaluation of **Cnidioside B methyl ester** are not extensively documented in the reviewed literature. Researchers seeking to work with this compound may need to develop methodologies based on general principles of natural product chemistry and pharmacology.

A generalized workflow for the isolation and characterization of a natural product like **Cnidioside B methyl ester** is presented below. This is a hypothetical workflow and would require optimization for this specific compound.



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